

Essential Safety and Operational Guide for Handling ACBI1

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Compound of Interest

Compound Name: ACBI1

Cat. No.: B12374811

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety, handling, and disposal information for the potent and selective proteolysis-targeting chimera (PROTAC) degrader, **ACBI1**. Adherence to these guidelines is essential for ensuring a safe laboratory environment and maintaining the integrity of the compound.

Personal Protective Equipment (PPE)

Given the cytotoxic potential of **ACBI1**, a comprehensive approach to personal protection is mandatory to minimize exposure.

Table 1: Recommended Personal Protective Equipment for Handling **ACBI1**

PPE Category	Item	Specifications and Recommendations
Hand Protection	Gloves	Chemical-resistant nitrile gloves are required. Double-gloving is recommended for all handling procedures. Change gloves immediately if contaminated.
Eye Protection	Safety Goggles	Wear tightly sealed safety goggles to protect against splashes.
Body Protection	Laboratory Coat	A fully buttoned lab coat must be worn to protect skin and clothing.
Respiratory Protection	Respirator	Use a respirator and ensure adequate ventilation when handling the solid compound or when there is a risk of aerosolization.

Operational Plan: Handling and Storage

Proper handling and storage are critical to ensure the stability of **ACBI1** and the safety of laboratory personnel.

Handling Procedures

- **Engineering Controls:** Handle **ACBI1** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Safe Handling Practices:** Avoid contact with skin, eyes, and clothing. Do not breathe dust or aerosols. Wash hands thoroughly after handling.
- **Solution Preparation:** When preparing solutions, such as dissolving in DMSO, do so in a designated area with appropriate ventilation.

Storage

- **Solid Form:** Store the solid compound in a tightly sealed container in a cool, dry, and well-ventilated place.
- **Stock Solutions:** Once dissolved, aliquot and store stock solutions at -20°C for up to one month or -80°C for up to six months. Protect from light and store under nitrogen. Avoid repeated freeze-thaw cycles.

Table 2: Storage Conditions for **ACBI1**

Form	Storage Temperature	Duration	Special Conditions
Solid Powder	-20°C	3 years	Keep in a dry, cool, and well-ventilated place.
In Solvent	-20°C	1 month	Protect from light, store under nitrogen.
-80°C	6 months	Protect from light, store under nitrogen.	

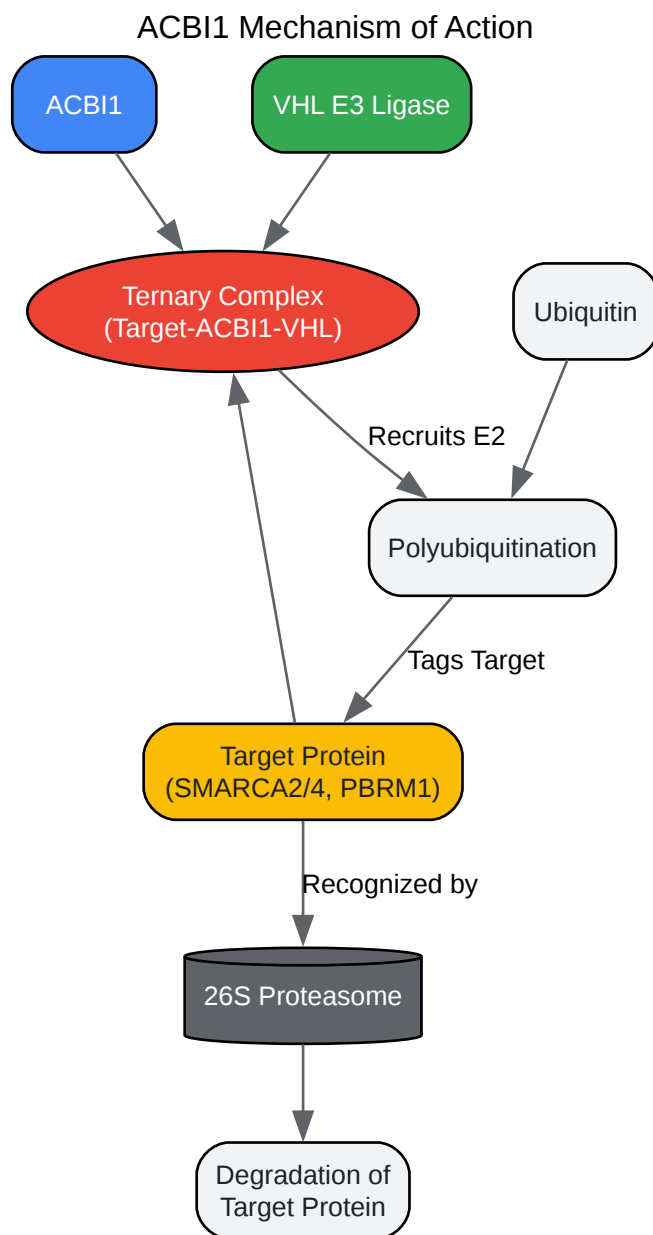
Disposal Plan

All waste materials contaminated with **ACBI1** must be treated as hazardous chemical waste and disposed of according to institutional and local regulations.

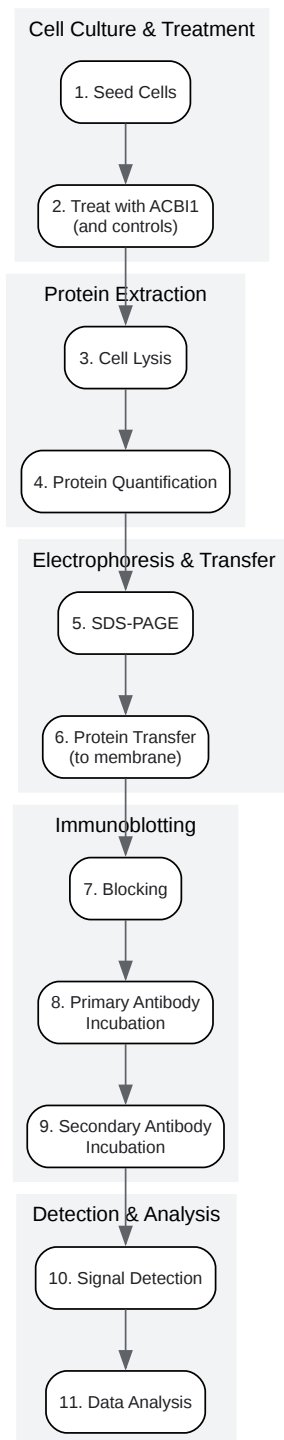
- **Solid Waste:** Collect any solid waste, including empty containers and contaminated consumables (e.g., pipette tips, gloves), in a designated and properly labeled hazardous waste container.
- **Liquid Waste:** Dispose of solutions containing **ACBI1** in a sealed, clearly labeled hazardous waste container. Do not pour down the drain.

Mechanism of Action of ACBI1

ACBI1 is a PROTAC that functions by inducing the degradation of the BAF chromatin remodeling ATPase subunits SMARCA2 and SMARCA4, as well as the PBRM1 protein.[\[1\]](#)[\[2\]](#)[\[3\]](#) It achieves this by simultaneously binding to the target protein's bromodomain and the Von Hippel-Lindau (VHL) E3 ubiquitin ligase, leading to the ubiquitination and subsequent proteasomal degradation of the target protein.[\[4\]](#)[\[2\]](#)[\[3\]](#)



Western Blot Workflow for ACBI1

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References

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